

An In-depth Technical Guide to 2-Amino-4-methylphenol Hydrochloride

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Compound of Interest

Compound Name: 2-Amino-p-cresol Hydrochloride

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This guide provides a comprehensive overview of 2-Amino-4-methylphenol hydrochloride, a versatile chemical compound with applications spanning from dye manufacturing to its potential use as an intermediate in pharmaceutical synthesis. This document details its physicochemical properties, safety and handling protocols, and established experimental procedures for its synthesis and analysis.

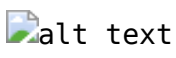
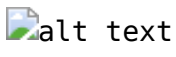
Physicochemical Properties

2-Amino-4-methylphenol hydrochloride is the salt form of 2-Amino-4-methylphenol, which enhances its stability and solubility in aqueous solutions. While much of the available literature focuses on the free base (CAS 95-84-1), the properties of the hydrochloride salt are critical for its application in aqueous media. The data presented below includes information for both the free base and the hydrochloride salt where available.

Property	Value	Reference
IUPAC Name	2-Amino-4-methylphenol hydrochloride	
Synonyms	2-Amino-p-cresol HCl; 2-Hydroxy-5-methylaniline HCl	[1][2][3]
CAS Number	70915-71-1	[4]
Molecular Formula	C ₇ H ₁₀ ClNO	Calculated
Molecular Weight	159.61 g/mol	Calculated
Appearance	Brown powder / Light brown crystalline solid (for free base)	[1]
Melting Point	133-136 °C (for free base)	[2][5][6][7]
Boiling Point	Sublimes / ~239-259 °C (for free base)	[1][5][6]
Solubility	Free Base: Limited in water, soluble in organic solvents. Hydrochloride: Expected to have higher water solubility.	[1][5][8]
pKa	10.06 (for free base)	[5]
LogP	1.11 - 1.86 (for free base)	[5][6]

Safety and Handling

Proper handling of 2-Amino-4-methylphenol and its hydrochloride salt is essential due to its potential health hazards. The following is a summary of its classification and recommended precautions based on available safety data sheets for the parent compound.

GHS Pictogram(s)	Signal Word	Hazard Statements	Precautionary Statements
 	Warning	Harmful if swallowed or inhaled. Causes skin and serious eye irritation. May cause respiratory irritation. Suspected of causing genetic defects.	P261: Avoid breathing dust. P280: Wear protective gloves/eye protection. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed and away from strong oxidizing agents.^[1] **First Aid:** In case of contact, immediately flush skin or eyes with plenty of water. If inhaled, move to fresh air. If swallowed, rinse mouth and seek medical attention.^[5]

Applications in Research and Development

2-Amino-4-methylphenol is a valuable intermediate in various chemical syntheses. Its bifunctional nature, containing both a nucleophilic amino group and a phenolic hydroxyl group, allows for diverse reactivity.

- **Dye and Pigment Synthesis:** It serves as a key precursor in the manufacturing of azo dyes and other colorants.^[9]

- **Pharmaceutical and Agrochemical Intermediates:** Aromatic amines and phenols are common structural motifs in active pharmaceutical ingredients (APIs) and agrochemicals. This compound provides a scaffold for building more complex molecules.[9]
- **Material Science:** It can be used in the synthesis of specialty polymers and advanced materials where its antioxidant or specific reactive properties can be leveraged.[9]
- **Toxicology Research:** As a known metabolite of the textile dye Disperse Yellow 3, 2-Amino-4-methylphenol is studied in the context of contact dermatitis and skin sensitization.[6]

Experimental Protocols

Detailed and reliable experimental protocols are crucial for consistent research outcomes. Below are representative methodologies for the synthesis and analysis of 2-Amino-4-methylphenol hydrochloride.

General Synthesis of 2-Amino-4-methylphenol Hydrochloride

This two-step protocol outlines a general method starting from the corresponding nitro compound.

Step 1: Reduction of 2-Nitro-4-methylphenol to 2-Amino-4-methylphenol

This procedure is based on the well-established reduction of aromatic nitro groups using sodium sulfide.[10]

- **Principle:** The nitro group of 2-Nitro-4-methylphenol is selectively reduced to an amino group in an aqueous alkaline medium using a reducing agent like sodium sulfide or ammonium chloride with a metal catalyst.
- **Methodology:**
 - In a three-necked flask equipped with a stirrer and thermometer, suspend 2-Nitro-4-methylphenol (1.0 eq) in water.

- Add sodium sulfide ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$, ~3.0 eq) in portions while maintaining the reaction temperature between 70-85°C. The reaction is exothermic.
- After the addition is complete, stir the mixture at 85°C for approximately 15-30 minutes to ensure the reaction goes to completion.
- Filter the hot reaction mixture to remove any insoluble byproducts.
- Cool the filtrate slowly to crystallize the crude 2-Amino-4-methylphenol.
- Isolate the product by filtration, wash with cold water, and dry. Recrystallization from hot water can be performed for further purification.[\[10\]](#)

Step 2: Conversion to Hydrochloride Salt

- Principle: The basic amino group of 2-Amino-4-methylphenol is protonated by hydrochloric acid to form the more stable and water-soluble hydrochloride salt.
- Methodology:
 - Dissolve the purified 2-Amino-4-methylphenol in a suitable organic solvent, such as isopropanol or ethanol.
 - Cool the solution in an ice bath.
 - Slowly add a stoichiometric amount of concentrated hydrochloric acid (HCl) or pass dry HCl gas through the solution while stirring.
 - The hydrochloride salt will precipitate out of the solution.
 - Collect the precipitate by filtration, wash with a small amount of cold solvent, and dry under vacuum to yield 2-Amino-4-methylphenol hydrochloride.

Analytical Quantification by High-Performance Liquid Chromatography (HPLC)

This protocol describes a general reverse-phase HPLC method for the quantification of aminophenol isomers.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

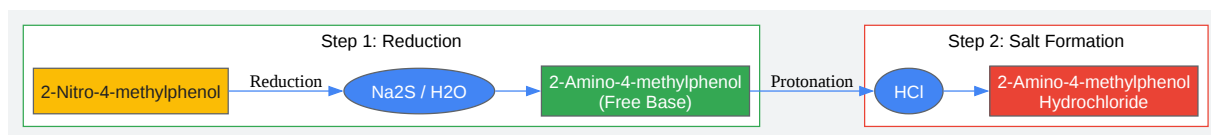
- Principle: The compound is separated from impurities on a C18 reverse-phase column using a buffered mobile phase. Quantification is achieved by comparing the peak area of the analyte to that of a known standard using a UV detector.
- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Reagents and Materials:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Phosphoric acid or phosphate buffer
 - 2-Amino-4-methylphenol hydrochloride reference standard
- Sample Preparation:
 - Standard Stock Solution: Accurately weigh and dissolve the reference standard in a diluent (e.g., a mixture of mobile phase components) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
 - Working Standards: Prepare a series of calibration standards by serially diluting the stock solution.
 - Sample Solution: Accurately weigh the sample containing the analyte and dissolve it in the diluent to a final concentration within the calibration range. Filter through a 0.45 μm syringe filter before injection.
- Chromatographic Conditions:

Parameter	Condition
Column	C18 Reverse-Phase (e.g., 250 mm x 4.6 mm, 5 μ m)
Mobile Phase	Isocratic mixture of Acetonitrile and Phosphate Buffer (e.g., pH 4.8) in a ratio of approximately 15:85 (v/v)
Flow Rate	1.0 mL/min
Column Temperature	25-30 °C
Detection Wavelength	~280 nm
Injection Volume	10 μ L

- Analysis: Inject the prepared standards and samples. Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of the analyte in the sample solution from the calibration curve.

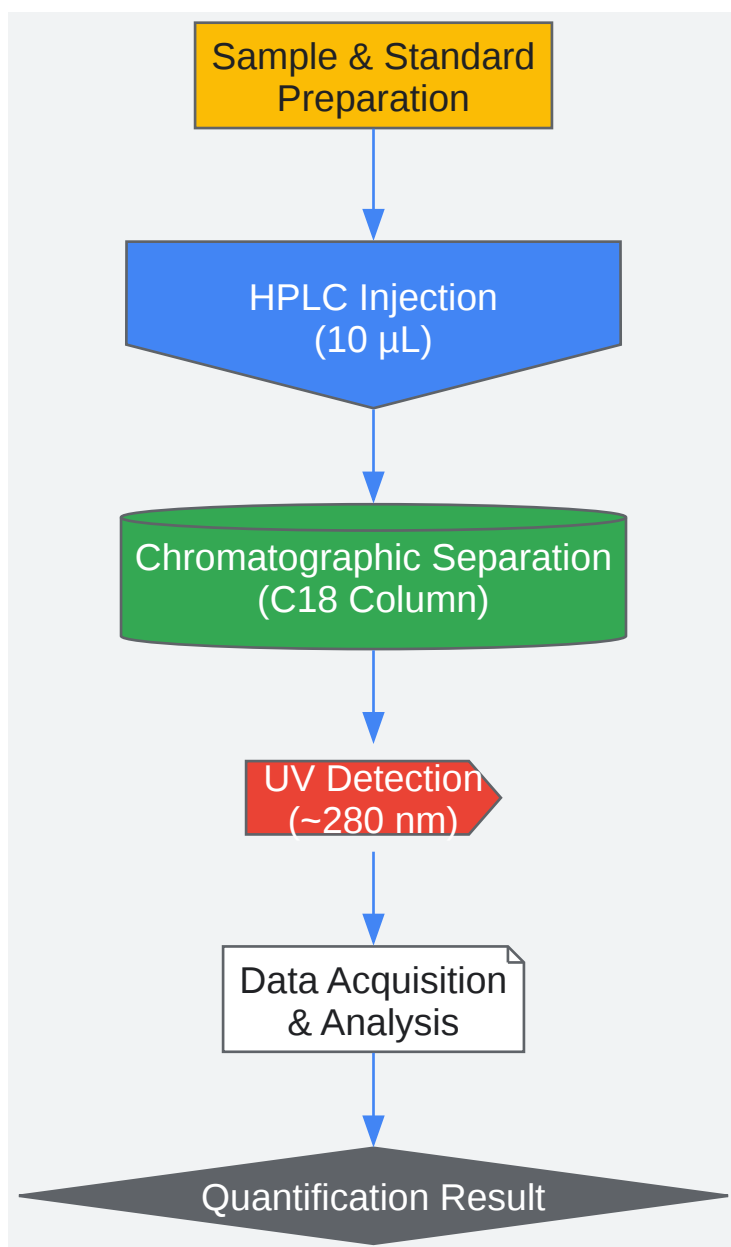
Visualizations

The following diagrams illustrate the workflows for the synthesis and analysis described above.



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Caption: General workflow for the synthesis of 2-Amino-4-methylphenol HCl.



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Caption: Experimental workflow for HPLC analysis.

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